

Safeguarding Research: Proper Disposal Procedures for Arv-471

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Compound of Interest

Compound Name: Arv-471
CAS No.: 2229711-68-4
Cat. No.: B8192781

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Essential guidelines for the safe handling and disposal of the PROTAC® protein degrader **Arv-471**, ensuring laboratory safety and regulatory compliance for researchers and drug development professionals.

Arv-471 (Vepdegestrant) is an orally bioavailable Proteolysis Targeting Chimera (PROTAC) designed to target and degrade the estrogen receptor (ER).^{[1][2][3][4][5]} Due to its potent biological activity, it is imperative that **Arv-471** and any contaminated materials are handled and disposed of as hazardous waste.^[6] Adherence to proper disposal protocols is critical to ensure the safety of laboratory personnel and the environment.

A Safety Data Sheet (SDS) for **Arv-471** classifies the substance as harmful if swallowed, in contact with skin, or if inhaled.^[7] Therefore, appropriate personal protective equipment (PPE) is mandatory when handling this compound.^[6]

Immediate Safety and Handling Precautions

Before working with **Arv-471**, a thorough review of the Safety Data Sheet is essential. The following personal protective equipment is required:

- **Gloves:** Chemical-resistant gloves, such as nitrile, are necessary.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to prevent eye contact.
- **Lab Coat:** A lab coat must be worn to protect from potential spills.

Step-by-Step Disposal Procedure

The proper disposal of **Arv-471** involves a systematic process of waste segregation, collection, labeling, and storage.^[6]

1. **Waste Segregation:** All materials that have come into contact with **Arv-471** must be treated as hazardous waste. This includes:

- Unused or expired **Arv-471**.
- Contaminated labware (e.g., pipette tips, centrifuge tubes, vials).
- Contaminated consumables (e.g., absorbent paper, wipes).
- Contaminated personal protective equipment (e.g., gloves).^[6]

2. **Waste Collection:**

- **Solid Waste:** Collect all solid waste in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.^[6]
- **Liquid Waste:** Collect all liquid waste containing **Arv-471** in a separate, sealed, and shatter-resistant container. It is crucial not to mix this waste with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.^[6]

3. **Labeling:** All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste" or "Cytotoxic Waste".
- The full chemical name: "**Arv-471** (Vepdegestrant)".

- The CAS Number: 2229711-68-4.[1][7]

4. Storage: Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general lab traffic and clearly marked.[6]

5. Final Disposal: The final disposal of the hazardous waste must be conducted through your institution's certified hazardous waste management vendor. Always follow your local, state, and federal regulations for hazardous waste disposal.

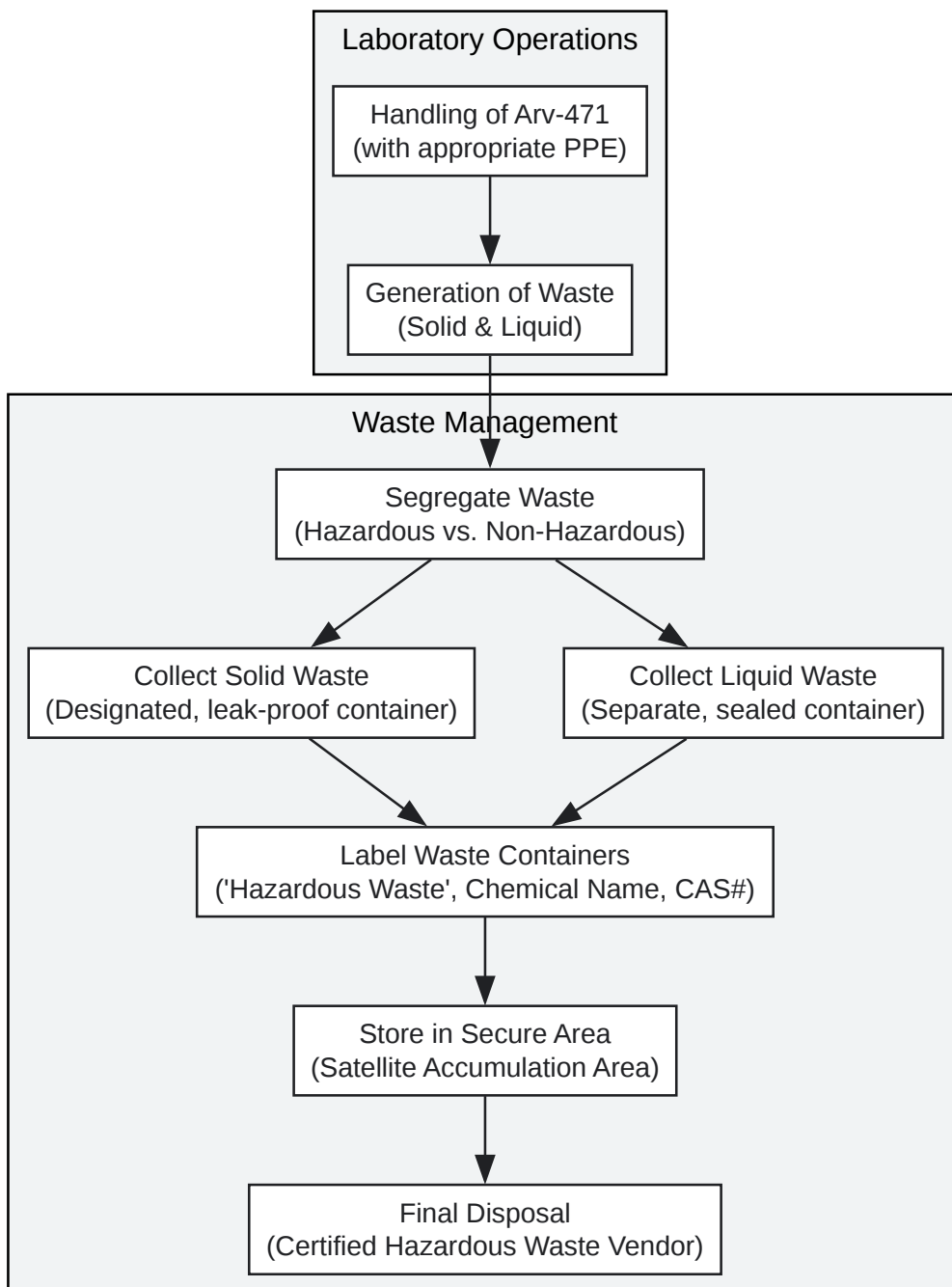
Quantitative Data and Safety Information

Property	Information	Source
Chemical Name	ARV-471 (Vepdegestrant)	[1][2][3]
CAS Number	2229711-68-4	[1][7]
Molecular Formula	C45H49N5O4	[1]
Molecular Weight	723.9 g/mol	[1]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.	[7]
Signal Word	Warning	[7]
Personal Protective Equipment	Chemical-resistant gloves, safety glasses with side shields or goggles, lab coat.	[6][7]
Storage (Stock Solution)	-80°C for 2 years; -20°C for 1 year (sealed, away from moisture and light).	[4]

Arv-471 Disposal Workflow

The logical flow of the disposal process is critical to ensure safety and compliance. The following diagram illustrates the necessary steps from handling to final disposal.

Arv-471 Disposal Workflow

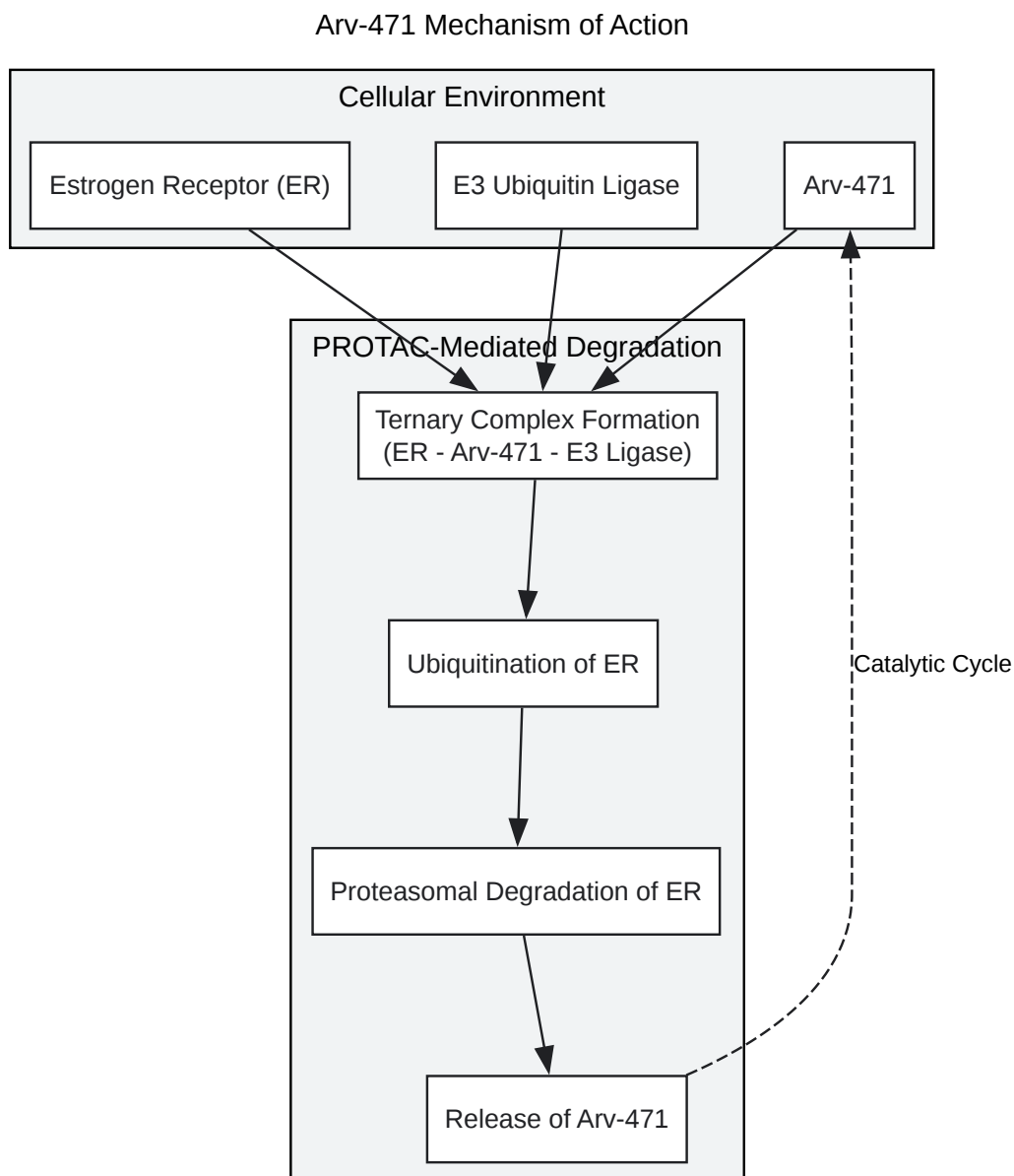


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Caption: This diagram outlines the procedural flow for the safe disposal of **Arv-471**.

Mechanism of Action: Targeted Protein Degradation

Arv-471 is a PROTAC that works by harnessing the cell's own ubiquitin-proteasome system to degrade the estrogen receptor.[8][9][10] It is a heterobifunctional molecule, meaning it has two active ends connected by a linker.[4] One end binds to the estrogen receptor, and the other end binds to an E3 ubiquitin ligase.[4][11] This proximity induces the E3 ligase to tag the estrogen receptor with ubiquitin, marking it for degradation by the proteasome.[4][11]



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Caption: The catalytic cycle of **Arv-471**-mediated estrogen receptor degradation.

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